

# An In-depth Technical Guide to MMPI-1154: A Promising Cardioprotective Agent

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MMPI-1154

Cat. No.: B15578076

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**MMPI-1154** is a novel, potent, and selective small molecule inhibitor of matrix metalloproteinase-2 (MMP-2), a zinc-dependent endopeptidase implicated in the pathophysiology of acute myocardial infarction and other cardiovascular diseases. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **MMPI-1154**. Detailed experimental protocols for in vitro and in vivo evaluation, along with a summary of its inhibitory profile, are presented to facilitate further research and development. The mechanism of action, involving the chelation of the catalytic zinc ion within the MMP-2 active site, is also discussed in the context of relevant signaling pathways.

## Chemical Structure and Properties

**MMPI-1154**, an imidazole-carboxylic acid derivative, possesses a well-defined chemical structure that is crucial for its inhibitory activity.

Chemical Name: 1-(4-fluorobenzyl)-2-((4-(benzyloxy)benzyl)amino)-1H-imidazole-5-carboxylic acid

CAS Number: 1382722-47-5

Molecular Formula: C<sub>25</sub>H<sub>22</sub>FN<sub>3</sub>O<sub>3</sub>

SMILES:

O=C(C1=CN=C(CN(CC2=CC=C(F)C=C2)CC3=CC=C(OCC4=CC=CC=C4)C=C3)N1)O

Appearance: White to yellow solid

## Physicochemical Properties

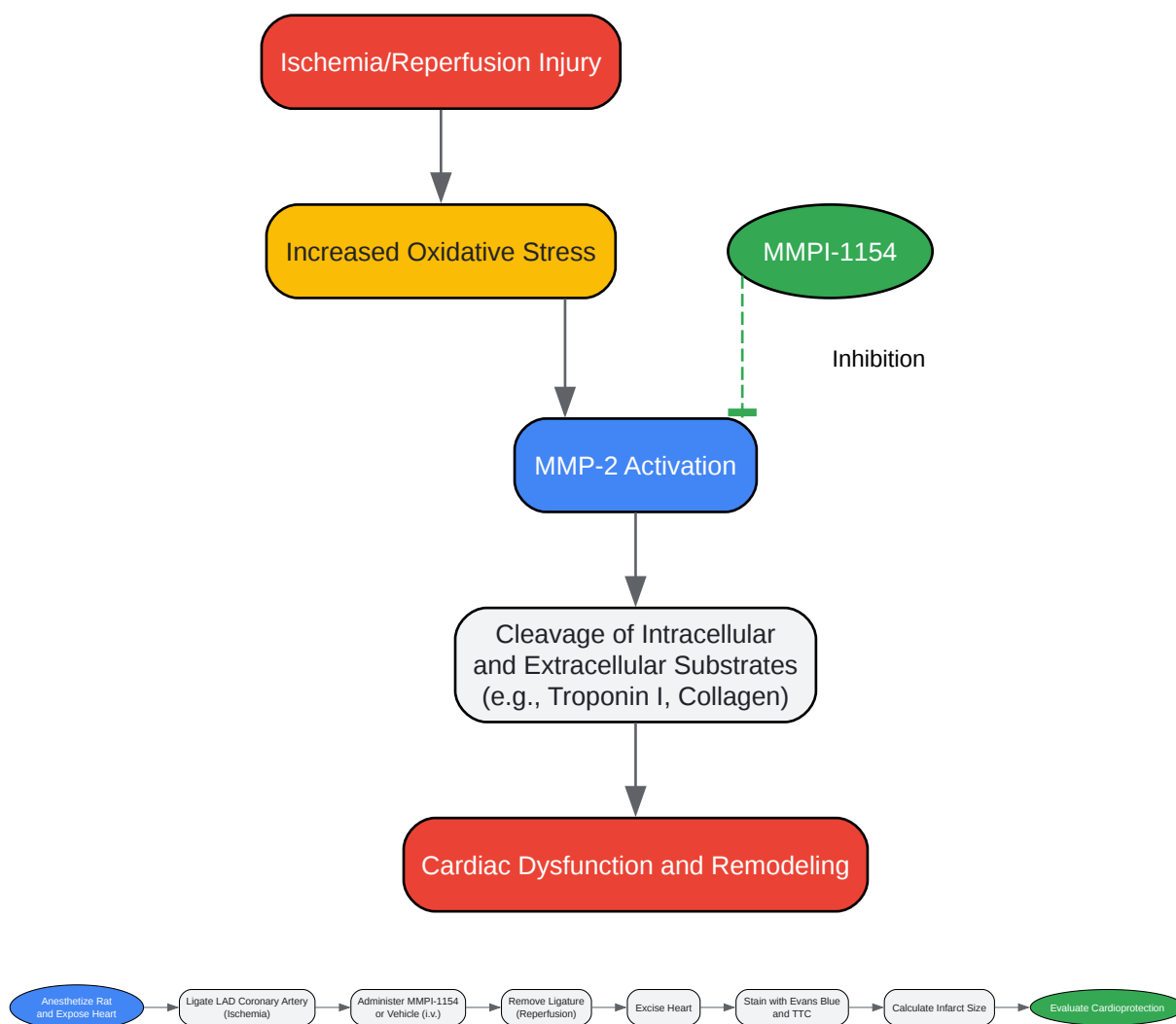
Property	Value	Reference
Molecular Weight	431.46 g/mol	Calculated
Solubility	Soluble in DMSO	
Appearance	White to yellow solid	

## Mechanism of Action and Signaling Pathway

**MMPI-1154** exerts its therapeutic effects primarily through the inhibition of matrix metalloproteinase-2 (MMP-2). MMP-2 is a key enzyme involved in the degradation of the extracellular matrix and the cleavage of various intracellular proteins, particularly during ischemia-reperfusion injury in the heart.

The proposed mechanism of action for **MMPI-1154** involves the carboxylic acid moiety of the imidazole ring chelating the catalytic Zn<sup>2+</sup> ion in the active site of MMP-2. This interaction blocks the enzyme's proteolytic activity, thereby preventing the downstream pathological effects.

The signaling pathway of MMP-2 in cardiac injury is complex. During events like a myocardial infarction, increased oxidative stress leads to the activation of MMP-2. Activated MMP-2 can then cleave intracellular proteins such as troponin I and myosin light chain, leading to myofilament degradation and cardiac dysfunction. By inhibiting MMP-2, **MMPI-1154** is believed to protect the structural integrity and function of cardiomyocytes.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to MMPI-1154: A Promising Cardioprotective Agent]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578076#chemical-structure-and-properties-of-mmipi-1154\]](https://www.benchchem.com/product/b15578076#chemical-structure-and-properties-of-mmipi-1154)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)